

Technical Support Center: Analysis of Pigment Red 21

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Pigment Red 21

CAS No.: 6410-26-0

Cat. No.: B1360073

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for the analysis of **Pigment Red 21**. The information is intended for researchers, scientists, and professionals in drug development who are working with this yellowish-red monoazo pigment.

Frequently Asked Questions (FAQs)

Q1: What is **Pigment Red 21**?

Pigment Red 21, also known as C.I. 12300, is an organic compound with the chemical formula $C_{23}H_{16}ClN_3O_2$.^{[1][2][3]} It is a monoazo pigment characterized by its brilliant yellowish-red hue.^[2] Due to its color properties, it finds applications in various industries, including paints, inks, and coatings.^{[4][5]}

Q2: What are the key analytical techniques for quantifying **Pigment Red 21**?

The primary analytical techniques for the quantitative analysis of **Pigment Red 21** and other similar organic pigments are High-Performance Liquid Chromatography (HPLC) and UV-Visible (UV-Vis) Spectroscopy. HPLC is preferred for its ability to separate the pigment from impurities,

while UV-Vis spectroscopy offers a simpler and faster method for concentration determination if the sample is relatively pure.

Q3: What is a suitable solvent for preparing **Pigment Red 21** standard solutions?

Pigment Red 21 is generally insoluble in water but soluble in several organic solvents.[6] For analytical purposes, Dimethylformamide (DMF) and N-methylpyrrolidone (NMP) are effective solvents for dissolving **Pigment Red 21** and other monoazo pigments to prepare stock solutions for calibration standards.[7] Toluene can also be used, as **Pigment Red 21** can be crystallized from it.[6]

Q4: What is the maximum absorption wavelength (λ_{\max}) for **Pigment Red 21**?

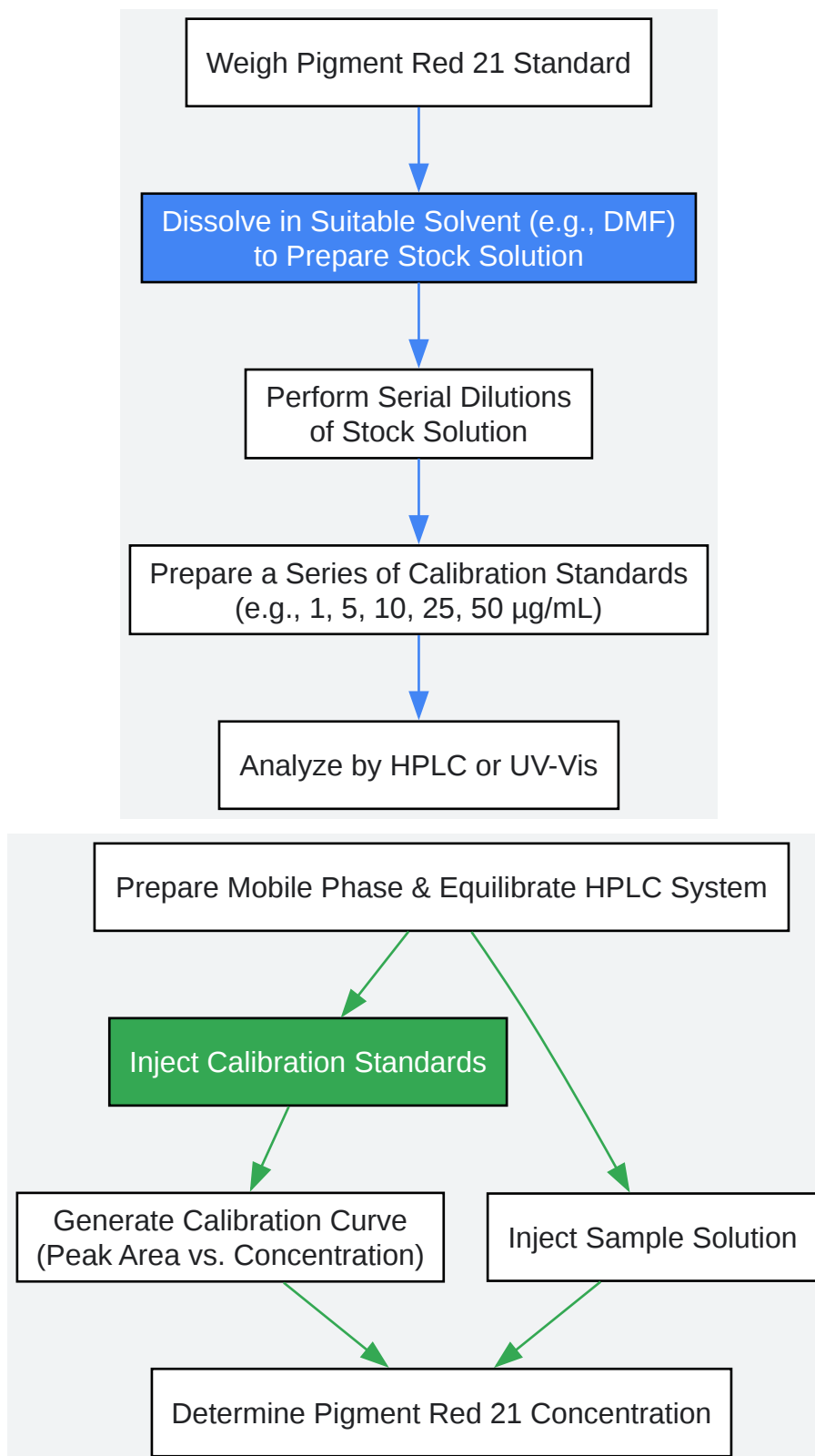
While a specific UV-Vis spectrum for **Pigment Red 21** is not readily available in the provided search results, analysis of other red azo dyes suggests that the λ_{\max} would likely fall within the visible range, typically between 480 nm and 560 nm. For accurate quantitative analysis using UV-Vis spectroscopy or for setting the detection wavelength in HPLC, it is crucial to experimentally determine the λ_{\max} of your **Pigment Red 21** standard in the chosen solvent.

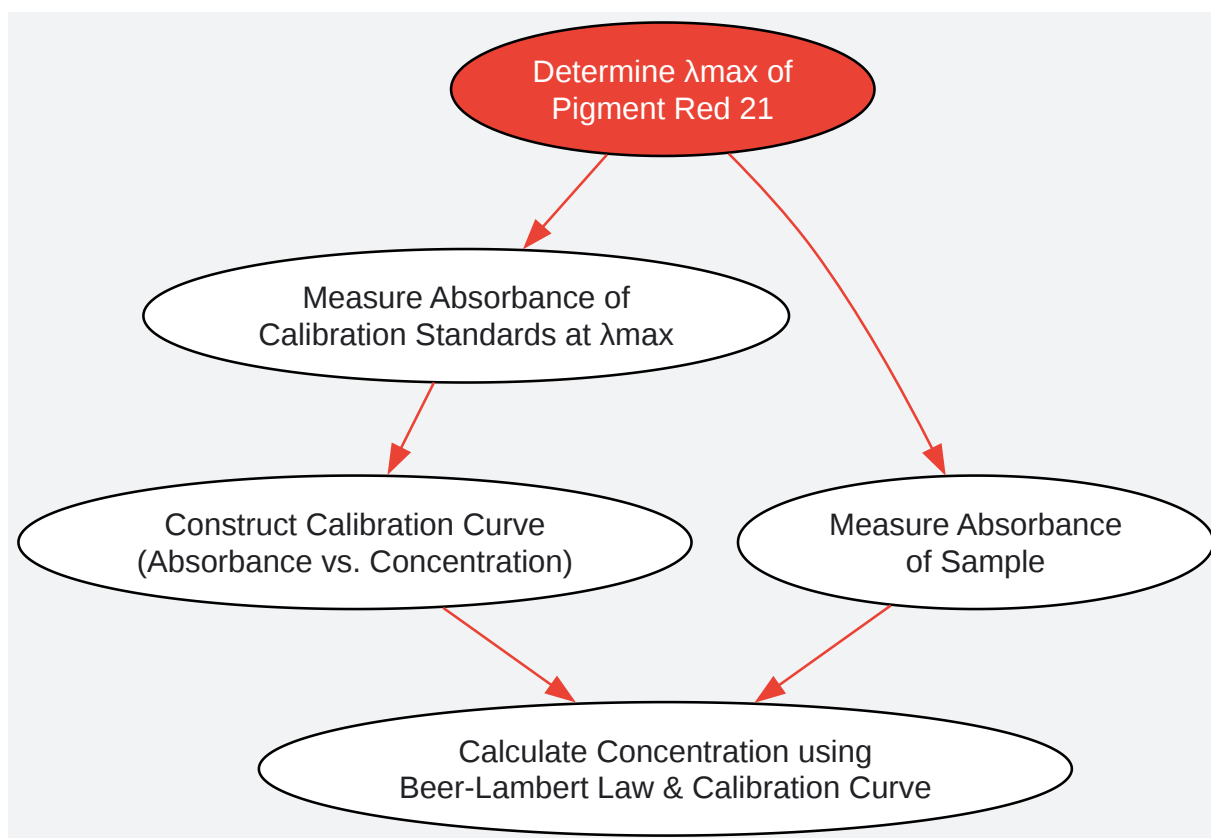
Experimental Protocols

Preparation of Calibration Standards

A critical step in the quantitative analysis of **Pigment Red 21** is the preparation of accurate calibration standards.

Workflow for Preparation of Calibration Standards





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- To cite this document: BenchChem. [Technical Support Center: Analysis of Pigment Red 21]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1360073/docs#technical-support-center-analysis-of-pigment-red-21>]

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